

# An In-depth Technical Guide on (2-Amino-5-chlorophenyl)methanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Amino-5-chlorophenyl)methanol

Cat. No.: B1269084

[Get Quote](#)

## Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for (2-Amino-5-chlorophenyl)methanol, a key reagent and intermediate in various chemical syntheses.

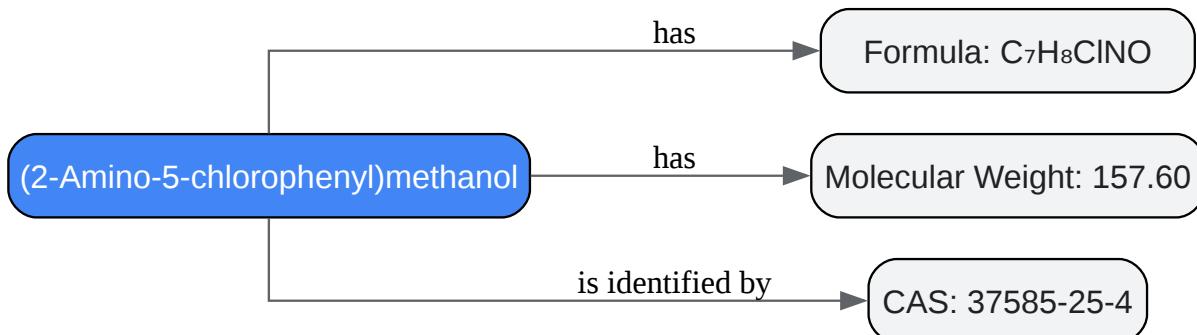
## Core Data Summary

The fundamental molecular properties of (2-Amino-5-chlorophenyl)methanol have been collated from verified sources and are presented below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Identifier	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClNO <sup>[1]</sup>
Molecular Weight	157.60 g/mol <sup>[1][2][3]</sup>
CAS Number	37585-25-4 <sup>[1][2][3]</sup>
Melting Point	107-109°C

## Logical Relationships

The following diagram illustrates the relationship between the compound's name and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Fig. 1: Core Identifiers

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 37585-25-4|(2-Amino-5-chlorophenyl)methanol|BLD Pharm [bldpharm.com]
- 2. (2-Amino-5-chlorophenyl)methanol | 37585-25-4 [sigmaaldrich.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. To cite this document: BenchChem. [An In-depth Technical Guide on (2-Amino-5-chlorophenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269084#2-amino-5-chlorophenyl-methanol-molecular-weight-and-formula]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)